

Methyl Isonipecotate Hydrochloride: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Methyl piperidine-4-carboxylate hydrochloride*

Cat. No.: *B1342576*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the characterization data for methyl isonipecotate hydrochloride (CAS No: 7462-86-4). The information is compiled from various sources to assist researchers and professionals in the fields of chemistry and drug development.

Chemical Identity and Physical Properties

Methyl isonipecotate hydrochloride, also known as **methyl piperidine-4-carboxylate hydrochloride**, is a key intermediate in the synthesis of various pharmaceuticals.^[1] Its fundamental properties are summarized in the table below.

Property	Value	Source
CAS Number	7462-86-4	[2] [3] [4]
Molecular Formula	C ₇ H ₁₃ NO ₂ · HCl	[2] [3]
Molecular Weight	179.65 g/mol	[2] [3]
Appearance	White solid	[5]
Melting Point	160-161 °C	[2] [3]
Boiling Point	193.8 °C at 760 mmHg	[2] [3]
Density	1.06 g/cm ³	[2] [3]
Refractive Index	1.465	[2] [3]
Solubility	Slightly soluble in water.	[6]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and confirmation of methyl isonipecotate hydrochloride.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
3.73	s	3H	-OCH ₃
3.44-3.39	m	2H	Piperidine ring protons
3.15-3.09	m	2H	Piperidine ring protons
2.82-2.77	m	1H	Piperidine ring proton
2.21-2.16	m	2H	Piperidine ring protons
1.99-1.89	m	2H	Piperidine ring protons

Solvent: CD₃OD, Frequency: 400 MHz[\[5\]](#)

Fourier-Transform Infrared (FT-IR) Spectroscopy

While specific peak values from a dedicated spectrum for the hydrochloride salt are not readily available in the searched literature, general information suggests the use of Attenuated Total Reflectance (ATR) FT-IR for analysis.^[7] Key expected absorptions would include N-H stretching, C=O stretching of the ester, and C-O stretching.

Mass Spectrometry (MS)

Electrospray ionization mass spectrometry (ESI-MS) is a common technique for the analysis of such compounds.

m/z	Ion
144.2	[M + H - HCl] ⁺

Technique: ESI^[5]

Synthesis Protocol

A common method for the synthesis of methyl isonipecotate hydrochloride involves the deprotection of a protected precursor.

General Procedure:

To a solution of methyl 1-tert-butoxycarbonyl-4-piperidinocarboxylate (1 equivalent) in dichloromethane (DCM), a solution of 4 M hydrochloric acid in ethyl acetate (EtOAc) is added. The reaction mixture is stirred at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC). Upon completion, the solvent is removed under reduced pressure to yield methyl isonipecotate hydrochloride.^[5]

Experimental Protocols

The following are generalized protocols for the characterization techniques mentioned above.

Nuclear Magnetic Resonance (NMR) Spectroscopy

A solution of the sample is prepared by dissolving an appropriate amount of the solid in a deuterated solvent (e.g., CD₃OD, D₂O). The solution is then transferred to an NMR tube. The ¹H NMR spectrum is acquired on a spectrometer operating at a suitable frequency (e.g., 400 MHz). Chemical shifts are reported in parts per million (ppm) relative to a reference standard. [8][9]

Fourier-Transform Infrared (FT-IR) Spectroscopy

For a solid sample, the Attenuated Total Reflectance (ATR) technique is commonly employed. A small amount of the sample is placed directly on the ATR crystal, and pressure is applied to ensure good contact. The FT-IR spectrum is then recorded. Alternatively, a KBr pellet can be prepared by grinding the sample with potassium bromide and pressing the mixture into a thin disk.[10][11][12][13][14]

Electrospray Ionization Mass Spectrometry (ESI-MS)

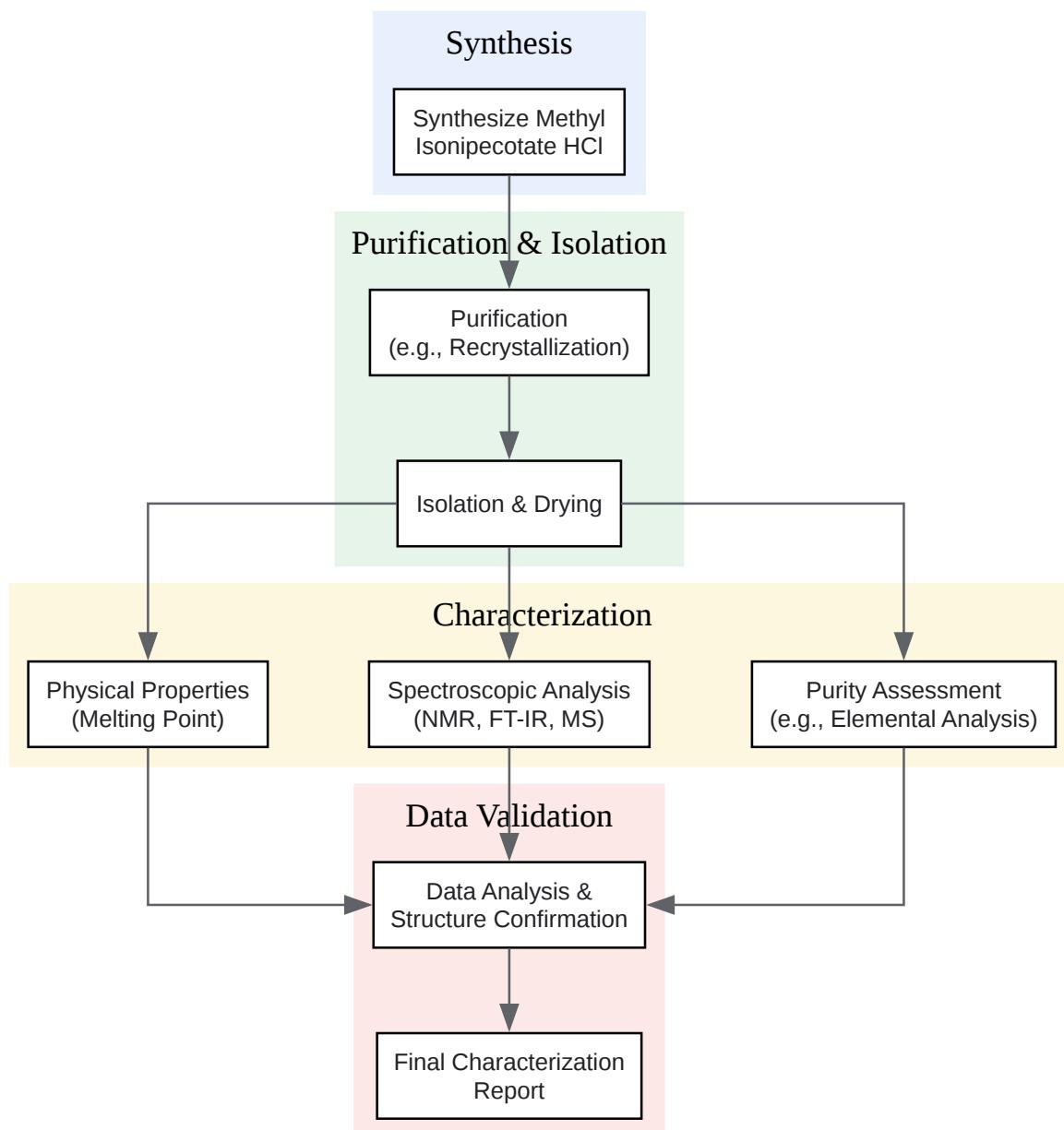
The sample is dissolved in a suitable solvent and introduced into the ESI source of the mass spectrometer. A high voltage is applied to the liquid to create an aerosol of charged droplets. The solvent evaporates, leading to the formation of gas-phase ions, which are then analyzed by the mass spectrometer to determine their mass-to-charge ratio (m/z).[2][5][15][16][17]

Elemental Analysis

Elemental analysis for carbon, hydrogen, and nitrogen (CHN analysis) is typically performed using a combustion-based elemental analyzer. A weighed amount of the sample is combusted in a high-temperature furnace, and the resulting gases (CO₂, H₂O, and N₂) are quantitatively measured. This allows for the determination of the percentage composition of each element in the compound.[18][19][20][21][22]

Logical Workflow for Characterization

The following diagram illustrates a typical workflow for the characterization of a synthesized batch of methyl isonipecotate hydrochloride.



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Characterization Workflow for Methyl Isonipecotate HCl

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- To cite this document: BenchChem. [Methyl Isonipecotate Hydrochloride: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1342576#methyl-isonipecotate-hydrochloride-characterization-data>]

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